Application Note: GC-MS Protocol for the Identification of Methyl 3-butylnonanoate

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Compound of Interest

Compound Name:	*Methyl 3-butylnonanoate*
Cat. No.:	*B8263752*

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Executive Summary

This protocol details the gas chromatography-mass spectrometry (GC-MS) methodology for the identification and quantification of **Methyl 3-butylnonanoate** (CAS: N/A, Formula: $C_{14}H_{28}O_2$). This compound represents a specific class of "designer lipids" derived from the methoxycarbonylation of

-olefin dimers (methylenealkanes), specifically hex-1-ene dimers.

Unlike linear Fatty Acid Methyl Esters (FAMEs) commonly found in biological samples, **Methyl 3-butylnonanoate** is a branched isomer primarily of interest in the development of Group V synthetic ester oils (low-viscosity lubricants). The primary analytical challenge lies in distinguishing this specific branched isomer from its linear analog (Methyl tetradecanoate) and other positional isomers (e.g., Methyl 2-butylnonanoate).

This guide provides a self-validating workflow combining Kovats Retention Index (RI) determination with mass spectral fragmentation logic.

Chemical Context & Mechanism[1][2]

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Methyl 3-butylnonanoate is synthesized via the catalytic methoxycarbonylation of 5-methyleneundecane (a hex-1-ene dimer). The presence of a butyl group at the C3 position introduces steric factors that influence both chromatographic retention and mass spectral fragmentation.

Structural Properties

Property	Value	Notes
IUPAC Name	Methyl 3-butylnonanoate	Branched C14 ester
Molecular Formula	$C_{14}H_{28}O_2$	
Molecular Weight	228.37 g/mol	
Boiling Point	89–91 °C (1 Torr)	Volatile, suitable for GC
Key Feature	C3-Branching	Alters McLafferty rearrangement efficiency

Synthesis & Workflow Diagram

The following diagram illustrates the generation of the analyte and the analytical workflow.

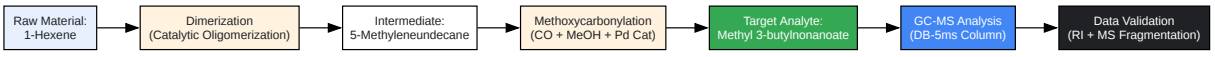

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Figure 1: Synthesis and Analysis Workflow for **Methyl 3-butylnonanoate**.

Experimental Protocol

Materials and Reagents

- Reference Standard: Synthesized via methoxycarbonylation of hex-1-ene dimers (purity >98% by GC-FID).
- Solvent:

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-Hexane (HPLC Grade) or Dichloromethane (DCM).

- Internal Standard: Methyl tridecanoate (C13:0) or Methyl pentadecanoate (C15:0) (100 µg/mL).
- Alkane Ladder: C10–C20

  -alkane mix for Retention Index (RI) calculation.

Sample Preparation[2]

- Extraction/Dilution: Dissolve 10 mg of the oil sample in 10 mL of

  -hexane.
- Filtration: Filter through a 0.22 µm PTFE syringe filter to remove catalyst residues.
- IS Addition: Add 50 µL of Internal Standard solution to 1 mL of the sample.
- Vialing: Transfer to a standard 2 mL autosampler vial with a glass insert.

GC-MS Instrumentation Parameters

The separation requires a non-polar column to maximize boiling-point based separation, which effectively resolves the branched isomer from linear contaminants.

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Parameter	Setting	Rationale
System	Agilent 7890B / 5977B MSD (or equivalent)	Standard single-quadrupole setup.
Column	DB-5ms (30 m × 0.25 mm × 0.25 µm)	Low-bleed, non-polar phase essential for reliable RI calculation.
Inlet	Split/Splitless (250 °C)	High temp ensures complete volatilization.
Injection	1.0 µL, Split Ratio 50:1	High split prevents column overload from the major matrix.
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)	Optimal linear velocity for resolution.
Oven Program	50°C (1 min) → 10°C/min → 300°C (5 min)	Ramp rate optimized to resolve C14 isomers.
Transfer Line	280 °C	Prevents condensation of heavier byproducts.
Ion Source	EI (Electron Ionization), 230 °C	Standard 70 eV ionization.
Quadrupole	150 °C	
Scan Range	m/z 40 – 450	Covers molecular ion (228) and low mass fragments.

Data Analysis & Identification Criteria

Identification relies on a "Three-Point Check": Retention Index, Molecular Ion, and Fragmentation Pattern.

Retention Index (RI) Calculation

Branched FAMEs elute earlier than their straight-chain counterparts on non-polar columns due to their more compact globular shape (lower boiling point).

- Formula: Van den Dool and Kratz equation.

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- Expected RI (DB-5ms): ~1550–1580.
  - Note: Linear Methyl Tetradecanoate (C14:0) elutes at RI ~1620.
  - Criterion: The target peak must elute roughly 40–70 RI units before the linear C14 standard.

Mass Spectral Interpretation

The mass spectrum of **Methyl 3-butylnonanoate** differs from linear FAMEs due to the C3-branching.

- Molecular Ion (

  ): Look for m/z 228. It may be weak (typical for aliphatic esters) but must be present.
- Base Peak / McLafferty:
  - Linear FAMEs show a dominant m/z 74 (McLafferty rearrangement).
  - **Methyl 3-butylnonanoate**: The C3-substitution places a butyl group at the

    -carbon. The McLafferty rearrangement involves

    -hydrogen abstraction. While m/z 74 is still formed, its intensity may be lower relative to chain cleavage ions compared to linear isomers.
- Diagnostic Ions:
  - m/z 87: Characteristic of the methoxycarbonyl series

    .
  - m/z 101: Possible

    -cleavage enhancement due to branching.
  - [M-31]+ (m/z 197): Loss of methoxy group (Standard ester fragment).
  - [M-57]+ (m/z 171): Loss of butyl group (Branch cleavage). This is a key differentiator.

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Fragmentation Pathway Diagram

The following diagram details the mechanistic logic for mass spectral confirmation.

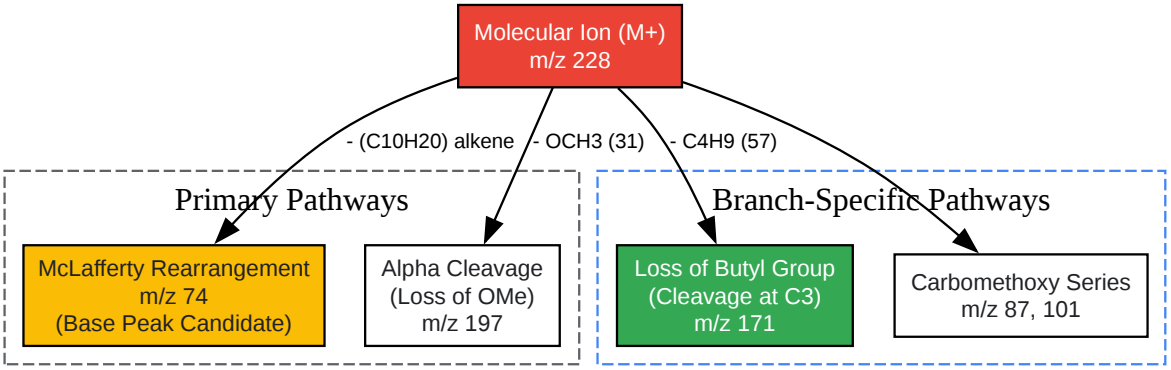

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Figure 2: Mass Spectral Fragmentation Logic for **Methyl 3-butylnonanoate**.

Quality Assurance & Troubleshooting

Issue	Probable Cause	Corrective Action
Peak Co-elution	Isomer swarm (e.g., 2-butyl vs 3-butyl)	Switch to a polar column (e.g., DB-WAX or HP-88) to exploit polarity differences.
No M+ (228)	Ion source temp too high	Lower source temp to 200 °C to reduce fragmentation energy.
Retention Shift	Dirty liner or column trim needed	Replace liner; verify RI with alkane ladder daily.
Ghost Peaks	Septum bleed	Use high-temp, low-bleed septa; ensure septum purge flow is active (3 mL/min).

References

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